

Technical Support Center: Solubility and Handling of P-88-8991

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Compound of Interest

Compound Name: P-88-8991
CAS No.: 133454-55-4
Cat. No.: B1671728

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Welcome to the technical support guide for **P-88-8991** (also known as loperidone metabolite P88). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the solubility and handling of this compound. Our goal is to equip you with the necessary information to ensure the success and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

This section addresses the most common questions regarding the handling of **P-88-8991**.

Q1: What is **P-88-8991** and what are its basic properties?

P-88-8991 is an active metabolite of loperidone, an atypical antipsychotic.^{[1][2]} It is a small molecule with a molecular weight of 428.5 g/mol.^[1] For identification purposes, the CAS number is 133454-55-4.^[1] **P-88-8991** is supplied as a solid, typically a white to off-white powder.^[1]

Q2: What is the known solubility of **P-88-8991** in common laboratory solvents?

The solubility of **P-88-8991** varies significantly across different solvents. Based on available data, we have compiled the following summary table for your convenience.

Solvent	Solubility	Molar Equivalent (at max)	Notes	Source(s)
DMSO	25 mg/mL	~58.34 mM	Ultrasonication may be required. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.	[1][3]
Methanol	Slightly soluble	Not Quantified	Qualitative assessment. Precise concentration not determined.	[4][5]
Chloroform	Slightly soluble	Not Quantified	Qualitative assessment. Precise concentration not determined.	[4][5]
Water	Not Determined	Not Applicable	A Safety Data Sheet indicates that aqueous solubility has not been determined, which typically implies it is low. Direct dissolution in aqueous	[6]

			buffers is not recommended.
			Direct dissolution is not recommended.
PBS / Saline	Likely Poor	Not Applicable	Must be prepared by diluting a stock from an organic solvent like DMSO. [1]

Q3: How should I prepare a high-concentration stock solution of **P-88-8991**?

Based on its excellent solubility in DMSO, this is the recommended solvent for preparing primary stock solutions. A detailed, step-by-step protocol is provided in the "Experimental Protocols" section of this guide. The key is to use anhydrous DMSO and aid dissolution with sonication to achieve a concentration of up to 25 mg/mL. [\[1\]](#)[\[3\]](#)

Q4: My **P-88-8991** is not fully dissolving in DMSO, even at a lower concentration. What should I do?

This is a common issue that can often be traced back to the quality of the solvent or the physical properties of the compound batch.

- Causality: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. Water is a poor solvent for **P-88-8991**, so even small amounts of water in your DMSO can significantly reduce its solvating power for this compound. [\[1\]](#)
- Solution:
 - Use Anhydrous Solvent: Always use a new, sealed bottle or a properly stored bottle of anhydrous, high-purity DMSO.
 - Apply Energy: Gently warm the solution (e.g., in a 37°C water bath) and use a bath sonicator. These methods increase the kinetic energy of the solvent and solute molecules,

overcoming the energy barrier for dissolution.[1]

- Start Small: When first working with a new compound, it is always best practice to test solubility on a small amount before committing the entire vial.

Q5: Can I dissolve **P-88-8991** directly in aqueous buffers like PBS or cell culture media?

No, this is not advisable. The available data strongly suggests that **P-88-8991** has poor aqueous solubility.[6] Attempting to dissolve it directly in an aqueous medium will likely result in an insoluble suspension, leading to inaccurate concentration and unreliable experimental results. The correct procedure is to first prepare a concentrated stock solution in DMSO and then dilute this stock into your aqueous experimental medium.

Q6: How do I prepare a working solution for in vitro (cell-based) assays?

The standard method is to perform a serial dilution of your DMSO stock solution into the final cell culture medium. The critical consideration is to minimize the final concentration of DMSO, as it can be toxic to cells. A detailed protocol for this is available in the "Experimental Protocols" section.

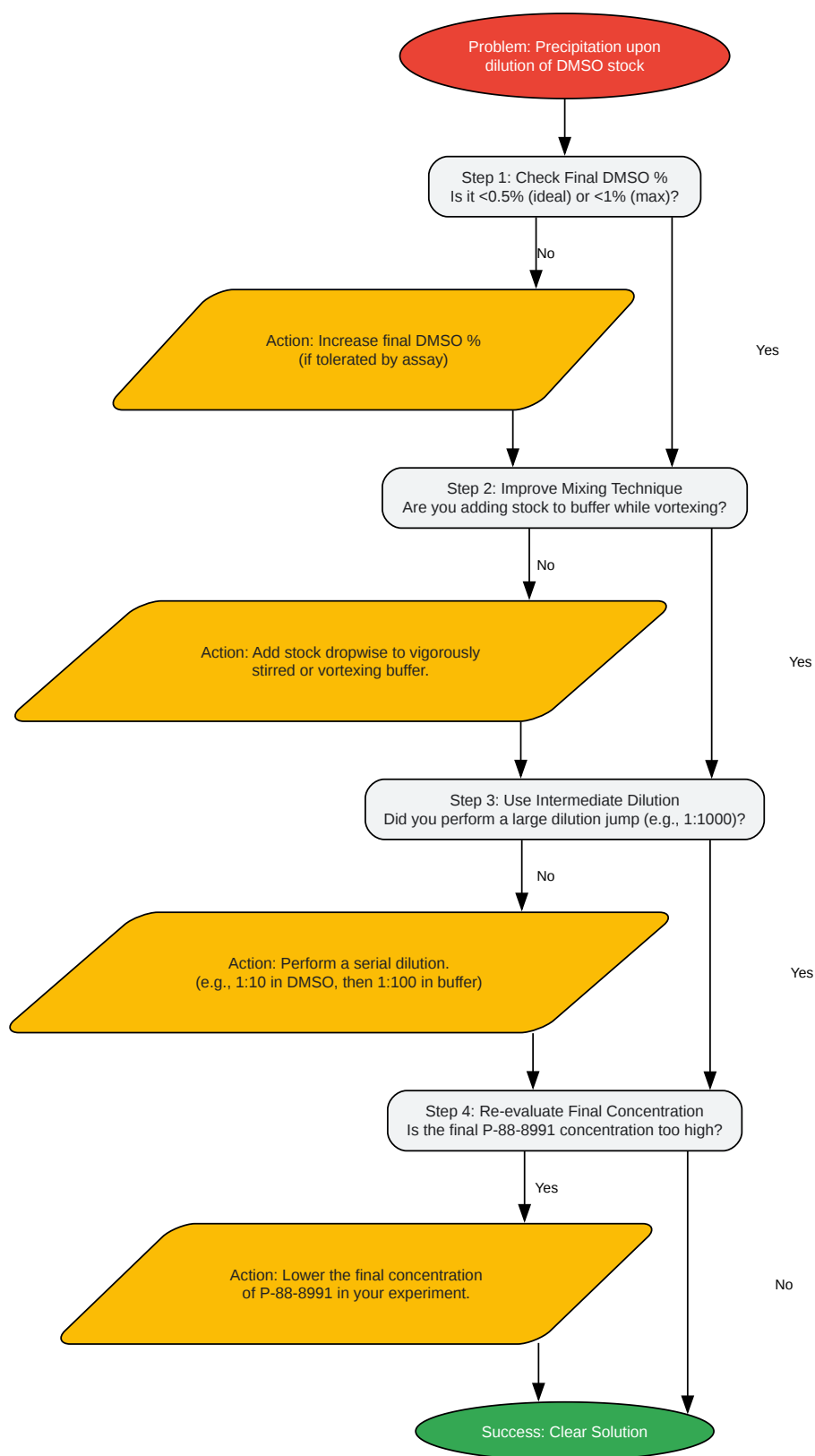
Troubleshooting Guide: Precipitation Issues

Q: I diluted my **P-88-8991** DMSO stock solution into my aqueous buffer (e.g., PBS, cell media) and it precipitated. What went wrong and how can I fix it?

This is a classic solubility challenge known as "crashing out," where a compound that is soluble in an organic solvent becomes insoluble when the solution is diluted with a non-solvent (in this case, water).

- Underlying Principle: The high concentration of DMSO in the stock solution keeps **P-88-8991** solvated. When this is rapidly diluted into an aqueous buffer, the local concentration of DMSO around the drug molecules drops precipitously. If the final concentration of **P-88-8991** is above its solubility limit in the final DMSO/water mixture, it will precipitate out of solution.

Follow this troubleshooting workflow to resolve the issue:



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Caption: Troubleshooting workflow for compound precipitation.

Experimental Protocols

Protocol 1: Preparation of a 25 mg/mL Stock Solution in DMSO

This protocol describes how to prepare a high-concentration primary stock of **P-88-8991**.

Materials:

- **P-88-8991** solid
- Anhydrous Dimethyl Sulfoxide (DMSO), new or properly stored bottle
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated precision balance
- Bath sonicator

Methodology:

- **Weigh Compound:** Tare a sterile, dry microcentrifuge tube or vial on a precision balance. Carefully weigh the desired amount of **P-88-8991** solid (e.g., 5 mg) into the container. Record the exact weight.
- **Calculate Solvent Volume:** Calculate the required volume of DMSO to achieve a 25 mg/mL concentration.
 - Formula: $\text{Volume (mL)} = \text{Weight (mg)} / 25 \text{ (mg/mL)}$
 - Example: For 5 mg of **P-88-8991**, you would need $5 \text{ mg} / 25 \text{ mg/mL} = 0.2 \text{ mL}$ (or 200 μL) of DMSO.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the **P-88-8991**.
- **Aid Dissolution:** Cap the vial securely. Vortex briefly. Place the vial in a bath sonicator for 10-15 minutes. The solution should become clear.^{[1][3]} If particulates remain, gentle warming to 37°C can be applied in conjunction with sonication.

- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.[\[1\]](#)

Protocol 2: Preparation of a Working Solution for In Vitro Assays

This protocol details the serial dilution method to prepare a final working solution from a DMSO stock, minimizing precipitation.

Materials:

- 25 mg/mL **P-88-8991** stock solution in DMSO
- Sterile cell culture medium or aqueous buffer (e.g., PBS)
- Sterile polypropylene tubes
- Calibrated micropipettes

Methodology (Example for a 10 µM final concentration):

- Calculate Molarity of Stock:
 - $\text{Molarity (M)} = (\text{Concentration in g/L}) / (\text{Molecular Weight in g/mol})$
 - 25 mg/mL = 25 g/L
 - $\text{Molarity} = 25 / 428.5 = 0.05834 \text{ M} = 58.34 \text{ mM}$
- Prepare Intermediate Dilution (Optional but Recommended): To avoid issues from a large dilution factor, first dilute the 58.34 mM stock 1:10 in pure DMSO to create a 5.834 mM intermediate stock.
- Prepare Final Working Solution:
 - Determine the required dilution factor. To get from 5.834 mM (5834 µM) to 10 µM, the dilution factor is $5834 / 10 = 583.4$.

- To prepare 1 mL (1000 µL) of the final solution, you will need: $1000 \mu\text{L} / 583.4 = 1.71 \mu\text{L}$ of the 5.834 mM intermediate stock.
- Crucial Step: Add 998.29 µL of your cell culture medium or buffer to a sterile tube. While vigorously vortexing the tube, slowly add the 1.71 µL of the intermediate stock solution. This rapid mixing is key to preventing precipitation.
- Verify Final DMSO Concentration:
 - The intermediate stock was 100% DMSO. The final dilution was 1:583.4.
 - Final DMSO % = $(1 / 583.4) * 100\% \approx 0.17\%$. This is well below the typical 0.5% limit for most cell-based assays.

References

[1] MedchemExpress. (n.d.). P88; Hydroxy Iloperidone. Retrieved from MedchemExpress.com

[3] Fisher Scientific. (n.d.). CAS RN 133454-55-4. Retrieved from fishersci.com [4] Biomol.com. (n.d.). Iloperidone metabolite P88 | CAS 133454-55-4. Retrieved from Biomol.com [7] ResearchGate. (n.d.). Graphical representation of solubility (mg/ml) of paliperidone in different medium. Retrieved from ResearchGate [8] AdooQ BioScience. (n.d.). CAS NO. 133454-55-4 | Iloperidone metabolite Hydroxy Iloperidone. Retrieved from adooq.com [9] MedChemExpress. (n.d.). Iloperidone (HP 873) | D2/5-HT2 Receptor Antagonist. Retrieved from MedChemExpress [10] ResearchGate. (n.d.). Receptor profile of P88-8991 and P95-12113, metabolites of the novel antipsychotic iloperidone | Request PDF. Retrieved from ResearchGate [5] Cayman Chemical. (n.d.). Iloperidone metabolite P88 (CAS 133454-55-4). Retrieved from Cayman Chemical [2] PubMed. (2002). Receptor Profile of P88-8991 and P95-12113, Metabolites of the Novel Antipsychotic Iloperidone. Retrieved from PubMed [11] ResearchGate. (n.d.). The solubility (expressed in mg/mL) of active substances in water and acceptor media. Retrieved from ResearchGate [12] National Institutes of Health. (2021). Simultaneous determination of iloperidone and its metabolites in rat plasma using a novel UPLC-MS/MS method: an application for drug-drug interaction. Retrieved from NIH [6] Cayman Chemical. (2021). Safety Data Sheet - Iloperidone metabolite P88. Retrieved from Cayman Chemical

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Receptor profile of P88-8991 and P95-12113, metabolites of the novel antipsychotic iloperidone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CAS RN 133454-55-4 | Fisher Scientific [[fishersci.nl](https://www.fishersci.nl)]
- 4. Iloperidone metabolite P88 | CAS 133454-55-4 | Cayman Chemical | Biomol.com [[biomol.com](https://www.biomol.com)]
- 5. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. [arctomsci.com](https://www.arctomsci.com) [[arctomsci.com](https://www.arctomsci.com)]
- 9. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. Simultaneous determination of iloperidone and its metabolites in rat plasma using a novel UPLC-MS/MS method: an application for drug-drug interaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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